

Personal protective equipment for handling 4-Iodobenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 4-Iodobenzofuran-3(2H)-one

Cat. No.: B597985

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Essential Safety and Handling Guide for 4-Iodobenzofuran-3(2H)-one

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Iodobenzofuran-3(2H)-one**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Profile and Hazards:

While a specific Safety Data Sheet (SDS) for **4-Iodobenzofuran-3(2H)-one** is not readily available, data from analogous compounds, such as 6-Iodobenzofuran, indicate potential hazards.^[1] As a halogenated organic compound, it should be handled with care, assuming it may cause skin, eye, and respiratory irritation.^{[1][2]}

Quantitative Data Summary:

Due to the limited availability of specific data for **4-Iodobenzofuran-3(2H)-one**, this table includes general information for handling similar chemical compounds.

Parameter	Value/Recommendation	Source
Exposure Limits (General)	Not established. Handle with caution in a well-ventilated area or fume hood.	[1]
pH	No data available. Assumed to be neutral.	
Boiling Point	No data available.	
Flash Point	No data available.	
Personal Protective Equipment	See detailed recommendations below.	[3][4][5][6]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following equipment is mandatory when handling **4-Iodobenzofuran-3(2H)-one**:

- Eye and Face Protection: Chemical splash goggles are required at all times.[7] A face shield should also be worn when there is a risk of splashing.[3]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are essential.[5][7] Given the nature of the compound, nitrile gloves are a suitable choice, but it is advisable to consult a glove compatibility chart for specific breakthrough times.
 - Lab Coat: A flame-resistant lab coat must be worn and kept fastened.
 - Coveralls: For larger quantities or when there is a significant risk of splashes, chemical-resistant coveralls should be worn over the lab coat.[3]
- Respiratory Protection: All handling of **4-Iodobenzofuran-3(2H)-one** should be conducted in a certified chemical fume hood to minimize inhalation of any dust or vapors.[1] If a fume hood is not available, a respirator with an appropriate organic vapor cartridge is required.[7]

- Footwear: Closed-toe shoes are mandatory in the laboratory.

Experimental Protocols

Handling and Storage:

- Engineering Controls: Always handle **4-Iodobenzofuran-3(2H)-one** in a well-ventilated area, preferably within a chemical fume hood.[1][5]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials.[8] Keep the container tightly closed when not in use.[1][8]

Spill Management:

In the event of a spill, follow these steps:

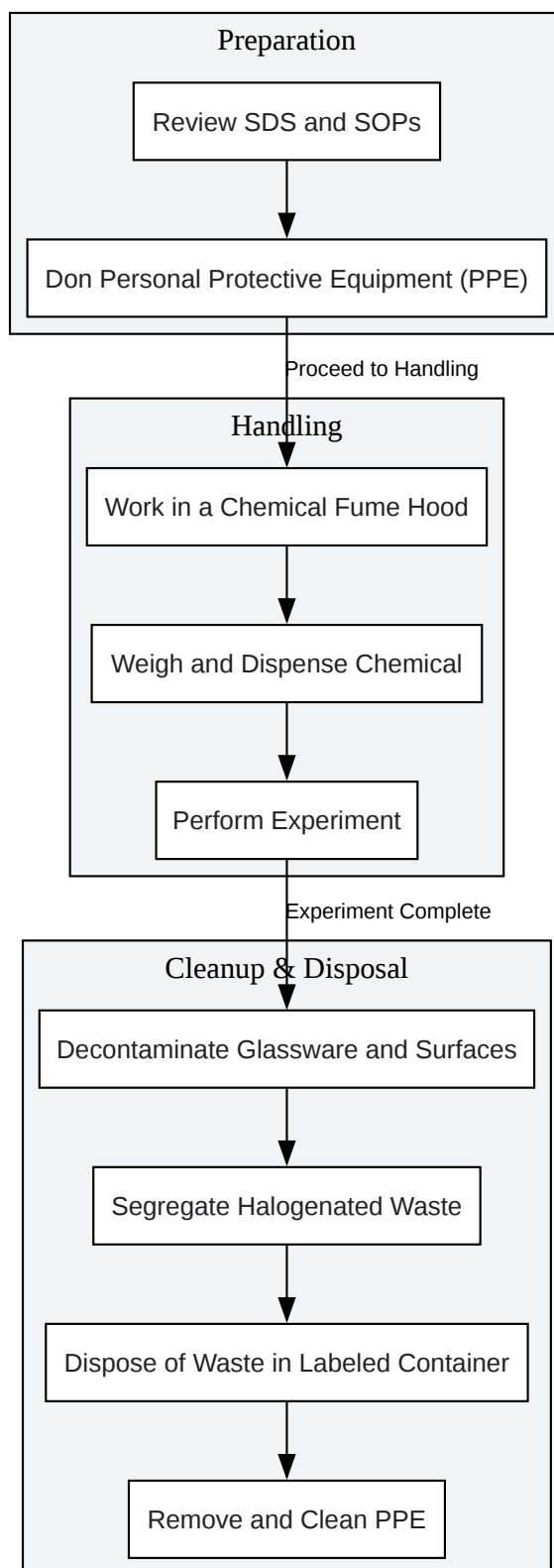
- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material, such as sand or vermiculite, to contain the spill.
- Collect: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as halogenated organic waste.

Disposal Plan

As a halogenated organic compound, **4-Iodobenzofuran-3(2H)-one** and any materials contaminated with it must be disposed of as hazardous waste.

- **Waste Segregation:** Do not mix halogenated organic waste with non-halogenated waste streams.^{[9][10][11]} This is crucial for proper disposal and cost management.^[11]
- **Waste Containers:** Collect all waste containing **4-Iodobenzofuran-3(2H)-one** in a designated, properly labeled, and sealed container.^{[2][9]} The container should be clearly marked as "Halogenated Organic Waste" and list all chemical constituents.^{[2][10]}
- **Disposal Procedure:** Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for collection and disposal procedures.

Workflow for Handling 4-Iodobenzofuran-3(2H)-one



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Caption: Workflow for the safe handling of **4-Iodobenzofuran-3(2H)-one**.

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